

Personal protective equipment for handling 2-Propanone, 1-(2-naphthalenyl)-

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Compound of Interest

Compound Name: 2-Propanone, 1-(2-naphthalenyl)-

Cat. No.: B3049690

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Essential Safety and Handling Guide for 2-Propanone, 1-(2-naphthalenyl)-

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Propanone, 1-(2-naphthalenyl)-**, also known as 2-acetonaphthone. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Quantitative Safety Data

The following table summarizes key quantitative safety and physical property data for **2-Propanone, 1-(2-naphthalenyl)-**.

Property	Value	Source
Chemical Formula	C ₁₂ H ₁₀ O	[1][2]
Molecular Weight	170.21 g/mol	[1][3]
Appearance	White to pale yellow crystalline solid/powder.[3][4]	
Melting Point	52-56 °C (127.4-132.8 °F)	[1][2]
Boiling Point	300-301 °C (572-573.8 °F)	[1][2]
Flash Point	168 °C (334.4 °F)	[1][2]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and dichloromethane. [3][4]	
Oral LD50 (Mouse)	599 mg/kg	[4]
Occupational Exposure Limits (OSHA PEL, NIOSH REL, ACGIH TLV)	Not established.	[2][4][5]

Hazard Identification and Personal Protective Equipment (PPE)

2-Propanone, 1-(2-naphthalenyl)- is harmful if swallowed, causes skin and eye irritation, and may cause respiratory tract irritation.[4] It is also toxic to aquatic life with long-lasting effects.[2] Adherence to the following PPE guidelines is mandatory.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[1][4]

- Respiratory Protection: Use in a well-ventilated area, such as a fume hood, to avoid inhalation of dust or vapors.[4] If ventilation is inadequate, a NIOSH/MSHA-approved respirator for particles may be necessary.[1][5]

Experimental Protocol: Safe Handling and Operational Plan

This protocol outlines the step-by-step procedure for the safe handling of **2-Propanone, 1-(2-naphthalenyl)-** in a laboratory setting.

1. Preparation and Precautionary Measures:

- Risk Assessment: Before beginning work, conduct a thorough risk assessment for the planned experiment.
- Fume Hood: Ensure a certified chemical fume hood is operational and available. All handling of the solid and its solutions should occur within the fume hood.[4]
- PPE Inspection: Inspect all PPE for integrity before use. Do not use damaged gloves or other compromised equipment.
- Emergency Equipment: Confirm the location and functionality of the nearest safety shower and eyewash station.[4]
- Spill Kit: Have a chemical spill kit readily accessible.

2. Handling and Use:

- Weighing: Weigh the solid compound within the fume hood. To prevent inhalation of dust, avoid generating airborne particles.
- Dissolving: If preparing a solution, add the solid slowly to the solvent to avoid splashing. The compound is soluble in organic solvents like ethanol and dichloromethane.[4]
- Reaction Setup: Keep all containers tightly closed when not in use.[4] If heating is required, use appropriate heating mantles and condensers to prevent vapor release.
- Monitoring: Continuously monitor the experiment for any signs of unexpected reactions.

3. Post-Experiment and Cleanup:

- Decontamination: Thoroughly decontaminate all glassware and equipment that came into contact with the chemical.
- Work Area Cleaning: Clean the work area within the fume hood with an appropriate solvent and then soap and water.

- Hand Washing: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[4]

Disposal Plan

Proper disposal of **2-Propanone, 1-(2-naphthalenyl)-** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Solid Chemical Waste: Unused or waste **2-Propanone, 1-(2-naphthalenyl)-** must be collected in a designated, labeled hazardous waste container.
- Liquid Chemical Waste: Solutions containing this chemical should be collected in a separate, labeled hazardous liquid waste container. Do not pour down the drain.[4]
- Contaminated Materials: All disposable items that have come into contact with the chemical (e.g., gloves, weighing paper, paper towels from cleanup) must be disposed of as solid hazardous waste.

2. Container Management:

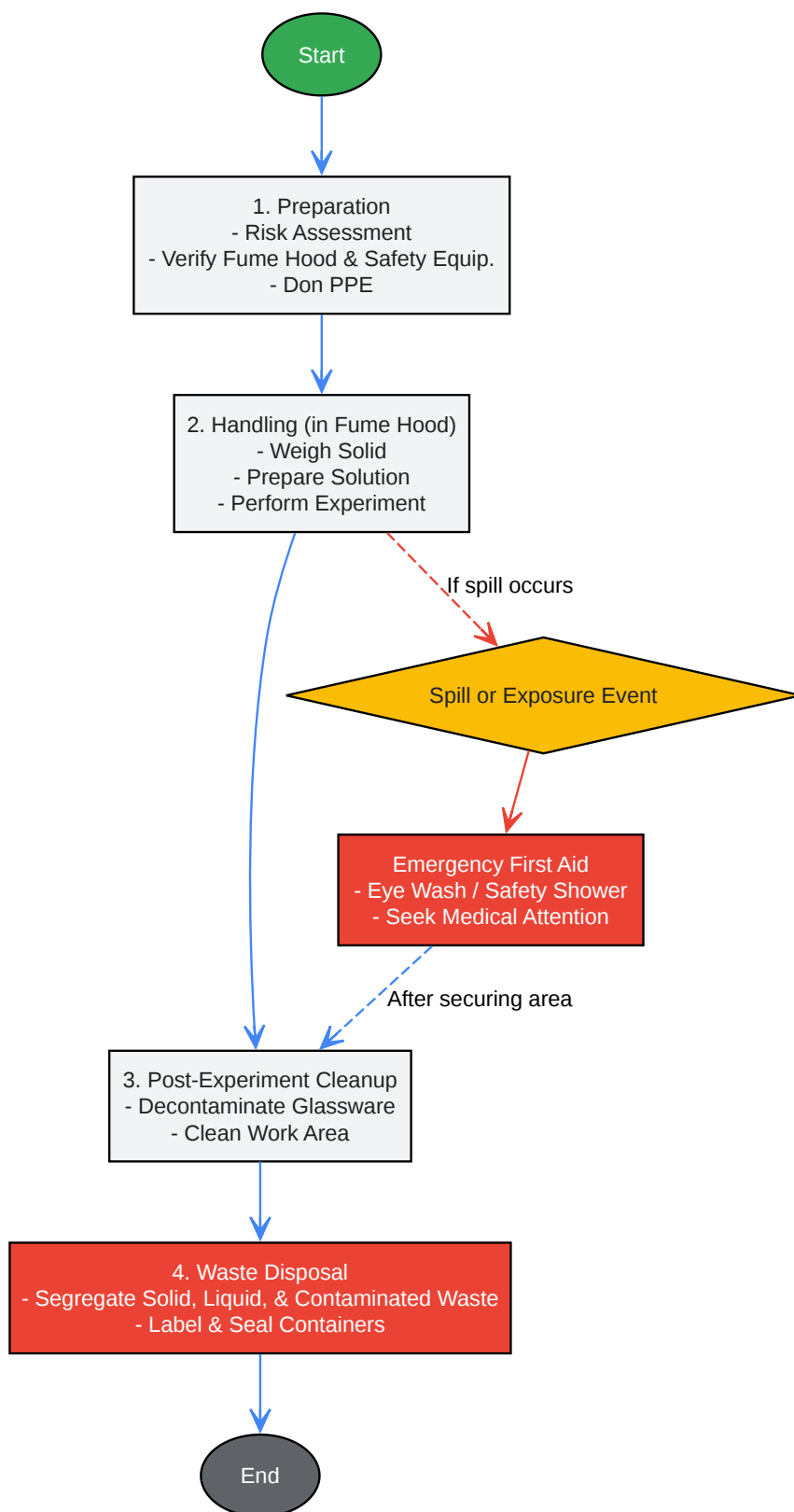
- Use only approved, chemically resistant containers for waste collection.
- Keep waste containers securely closed except when adding waste.
- Label containers clearly with "Hazardous Waste" and the full chemical name: "**2-Propanone, 1-(2-naphthalenyl)-**".

3. Disposal Procedure:

- Follow all institutional, local, state, and federal regulations for hazardous waste disposal.
- Arrange for pickup of the hazardous waste by the institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal contractor.

Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **2-Propanone, 1-(2-naphthalenyl)-**.



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Caption: Workflow for Safe Handling of **2-Propanone, 1-(2-naphthalenyl)-**.

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